

Commercial Suppliers of Isodurene-d14 for Research: A Technical Guide

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Compound of Interest

Compound Name: 1,2,3,5-Tetramethylbenzene-d14

Cat. No.: B12316115

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides an overview of commercial suppliers for Isodurene-d14 (**1,2,3,5-Tetramethylbenzene-d14**), a deuterated aromatic hydrocarbon crucial for a variety of research applications. This document outlines supplier specifications, details its primary application as an internal standard in analytical chemistry, and provides a generalized experimental protocol for its use in Gas Chromatography-Mass Spectrometry (GC-MS) analysis of polycyclic aromatic hydrocarbons (PAHs).

Commercial Availability and Specifications

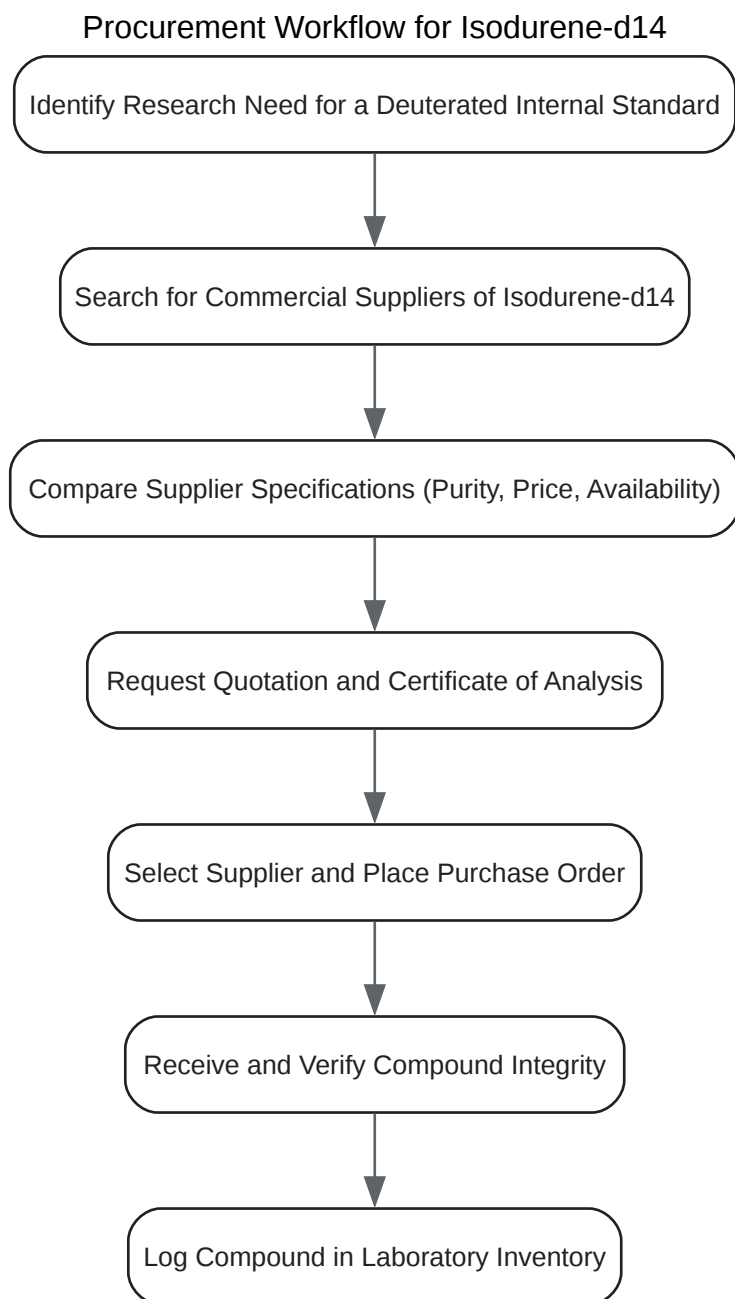
Isodurene-d14 is available from several reputable chemical suppliers specializing in stable isotope-labeled compounds. The quality and specifications of the product are critical for ensuring accurate and reproducible experimental results. Below is a comparative summary of key data from prominent suppliers.

Supplier	Product Name	CAS Number	Isotopic Purity	Chemical Purity	Molecular Formula	Molecular Weight
LGC Standards	1,2,3,5-Tetramethylbenzene-d14	1219795-11-5	98 atom % D	min 98%	C ₁₀ D ₁₄	148.3044
CDN Isotopes	1,2,3,5-Tetramethylbenzene-d14	1219795-11-5	98 atom % D	-	C ₁₀ D ₁₄	148.31
Sigma-Aldrich	1,2,4,5-Tetramethylbenzene-d14 (Durene-d14)	-	98 atom % D	-	C ₁₀ D ₁₄	148.30
MedChem Express	1,2,3,5-Tetramethylbenzene-d14	1219795-11-5	-	-	C ₁₀ D ₁₄	-
Analytical Standard Solutions (A2S)	Tetramethylbenzene-1,2,3,5-D14	1219795-11-5	-	-	C ₁₀ D ₁₄	148.31
Cambridge Isotope Laboratories, Inc.	Deuterated Aromatic Hydrocarbons	Various	High	High	Various	Various
Toronto Research Chemicals (TRC)	1,2,3,5-Tetramethylbenzene-d14	1219795-11-5	-	-	C ₁₀ D ₁₄	-

Note: Data is subject to change and may vary by specific product lot. Researchers should always consult the supplier's certificate of analysis for the most accurate information.

Logical Workflow for Procurement

The process of acquiring Isodurene-d14 for research involves a series of logical steps, from identifying the experimental need to receiving the final product.



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Caption: Procurement Workflow for Isodurene-d14.

Primary Application: Internal Standard for PAH Analysis

Isodurene-d14, along with other deuterated aromatic hydrocarbons, is widely utilized as an internal standard for the quantitative analysis of polycyclic aromatic hydrocarbons (PAHs) in environmental samples.^{[1][2]} The use of a deuterated internal standard is a robust analytical technique that corrects for the loss of analyte during sample preparation and instrumental analysis, thereby improving the accuracy and precision of the results.^[3] This is particularly important in complex matrices where analyte recovery can be variable.

The principle of this method, known as isotope dilution mass spectrometry (IDMS), relies on the addition of a known amount of the isotopically labeled standard to the sample before extraction and cleanup.^[1] Since the deuterated standard is chemically identical to the native analyte, it is assumed to behave in the same manner throughout the analytical process. By measuring the ratio of the native analyte to the deuterated standard in the final extract using GC-MS, the initial concentration of the analyte in the sample can be accurately determined.

Generalized Experimental Protocol: GC-MS Analysis of PAHs using Isodurene-d14 as an Internal Standard

The following is a generalized protocol based on established methods, such as US EPA Method TO-13A, for the analysis of PAHs in a given sample matrix (e.g., water, soil, air filter).^[1]

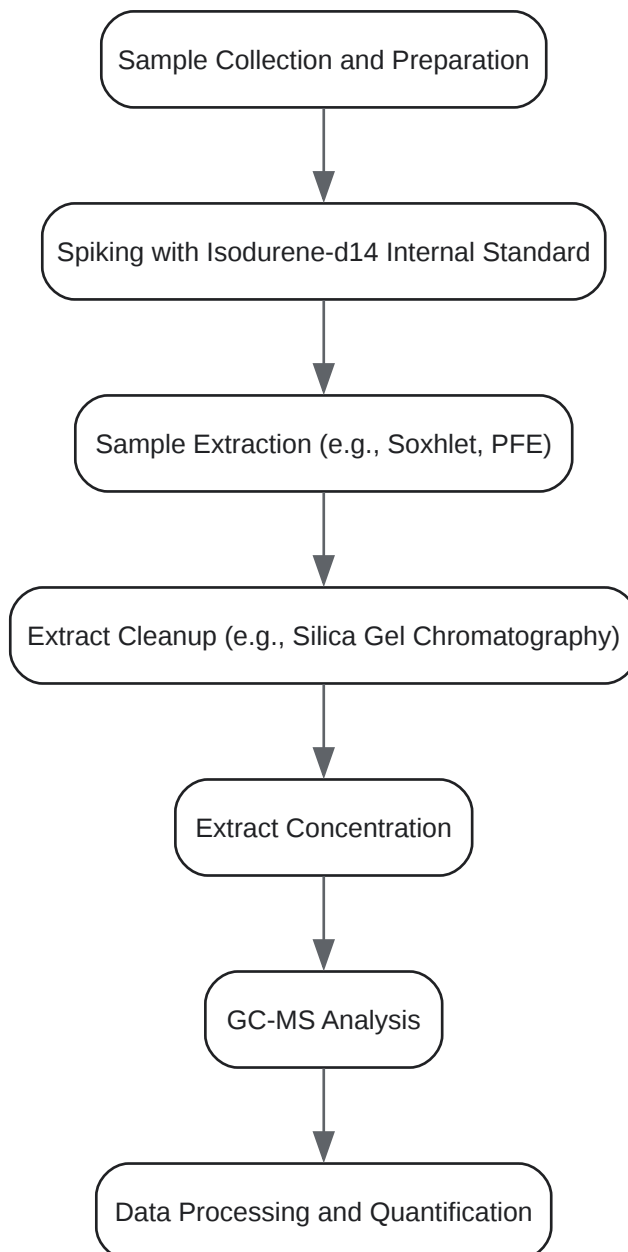
Materials and Reagents

- Isodurene-d14 solution: A stock solution of known concentration in a suitable solvent (e.g., toluene, dichloromethane).
- PAH calibration standards: A mixture of the target PAH analytes of interest at known concentrations.
- Solvents: High-purity, residue-free solvents such as dichloromethane, hexane, and acetone.
- Sample extraction apparatus: Soxhlet extractor, pressurized fluid extractor, or solid-phase extraction (SPE) cartridges.

- Concentration apparatus: Rotary evaporator or nitrogen evaporator.
- Gas Chromatograph-Mass Spectrometer (GC-MS): Equipped with a suitable capillary column for PAH separation (e.g., DB-5ms).

Experimental Workflow

General Experimental Workflow for PAH Analysis



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Caption: General Experimental Workflow for PAH Analysis.

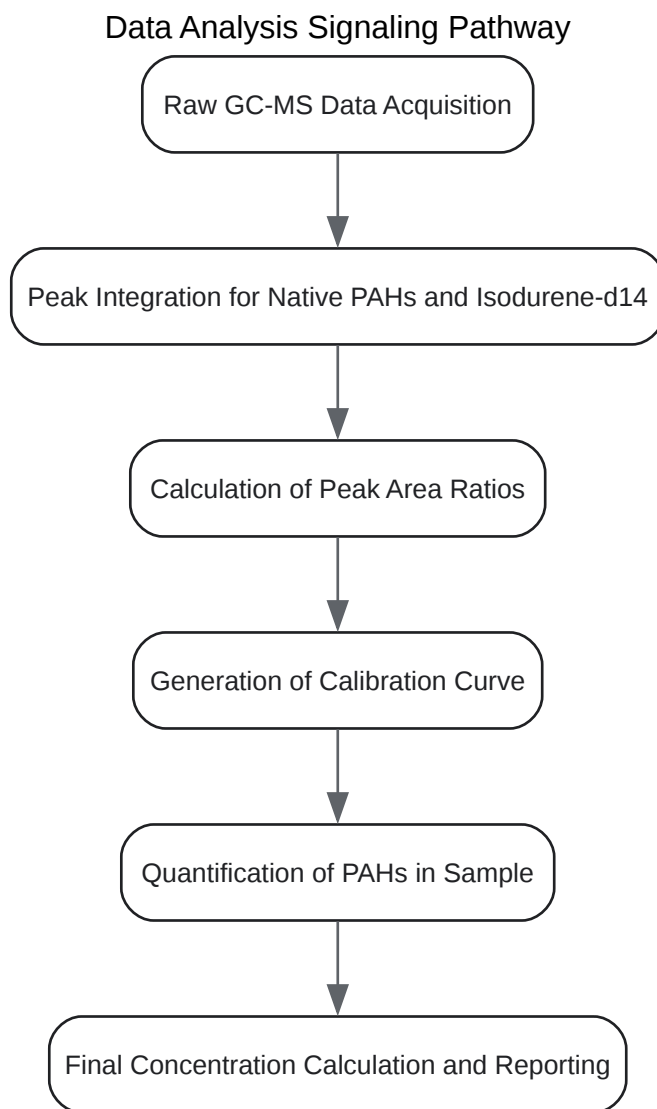
Detailed Methodology

- Sample Preparation and Spiking:
 - Accurately weigh or measure a known amount of the environmental sample.
 - Prior to extraction, spike the sample with a precise volume of the Isodurene-d14 internal standard stock solution. The amount added should be chosen to result in a peak area that is comparable to the expected analyte peak areas.
- Extraction:
 - Extract the PAHs and the internal standard from the sample matrix using an appropriate technique. For solid samples, Soxhlet extraction with a dichloromethane/hexane mixture is common. For liquid samples, liquid-liquid extraction or SPE may be used.
- Cleanup:
 - The raw extract may contain interfering compounds. A cleanup step, such as column chromatography using silica gel or alumina, is often necessary to remove these interferences. The PAHs and the internal standard will co-elute during this process.
- Concentration:
 - The cleaned extract is then concentrated to a small, known final volume (e.g., 1 mL) using a rotary evaporator or a gentle stream of nitrogen.
- GC-MS Analysis:
 - Inject an aliquot (e.g., 1 μ L) of the final extract into the GC-MS system.
 - The gas chromatograph separates the different PAH compounds based on their boiling points and interaction with the column stationary phase.
 - The mass spectrometer detects the separated compounds. It is typically operated in Selective Ion Monitoring (SIM) mode to enhance sensitivity and selectivity.^[2] The molecular ions of the target PAHs and the deuterated internal standard are monitored.
- Quantification:

- A calibration curve is first generated by analyzing a series of standard solutions containing known concentrations of the target PAHs and a constant concentration of the Isodurene-d14 internal standard.
- The concentration of each PAH in the sample extract is then determined by comparing the ratio of the peak area of the native PAH to the peak area of the Isodurene-d14 internal standard against the calibration curve.
- The final concentration in the original sample is calculated by taking into account the initial sample weight/volume and the final extract volume.

Signaling Pathway for Data Analysis

The data analysis process follows a clear signaling pathway from the raw instrumental data to the final concentration report.



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Caption: Data Analysis Signaling Pathway.

In conclusion, Isodurene-d14 is a readily available and essential tool for researchers requiring high accuracy and precision in the quantitative analysis of polycyclic aromatic hydrocarbons. Its use as an internal standard within a well-defined experimental protocol, such as the one outlined in this guide, ensures reliable and defensible scientific data. Researchers are

encouraged to contact the suppliers directly for the most current product information and to consult established analytical methods for specific application details.

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References

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